

A Comprehensive Technical Guide to 2,5-Dimethylbenzenethiol (CAS: 4001-61-0)

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Compound of Interest

Compound Name: 2,5-Dimethylbenzenethiol

Cat. No.: B1294982

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **2,5-Dimethylbenzenethiol**, a key organosulfur compound utilized in various chemical syntheses. This document adheres to stringent data presentation and visualization standards to support advanced research and development activities.

Core Physical and Chemical Properties

2,5-Dimethylbenzenethiol, also known as 2,5-dimethylthiophenol or p-xylenethiol, is a combustible liquid with a characteristic stench.^[1] It serves as a versatile building block in organic synthesis.^[2]

General Information

Identifier	Value
CAS Number	4001-61-0[3][4][5]
EC Number	223-649-3[3][4]
Molecular Formula	C ₈ H ₁₀ S[5][6]
Molecular Weight	138.23 g/mol [3][4][5]
Synonyms	2,5-Dimethylthiophenol, 2-Mercapto-p-xylene, p-Xylenethiol[7]
Appearance	Colorless to almost colorless clear liquid[7]
Physical Form	Liquid[3]

Physicochemical Data

A summary of the key physicochemical properties of **2,5-Dimethylbenzenethiol** is presented below. These values are critical for designing and executing experimental procedures.

Property	Value	Conditions
Boiling Point	126.3 °C[3]	at 50 mmHg
218 °C[4]	(lit.)	
Density	1.02 g/mL[3]	at 25 °C
1.03100 to 1.03300 g/mL[8]	at 20.00 °C	
Refractive Index	1.5698[3]	at 20 °C
1.57000 to 1.57200[8]	at 20.00 °C	
Flash Point	83 °C (181.4 °F)[3]	closed cup
Water Solubility	log10WS: -2.94	Crippen Calculated Property[6]
Octanol/Water Partition Coefficient	logP _{oct/wat} : 2.592	Crippen Calculated Property[6]
Vapor Pressure	P _c : 3805.69 kPa	Joback Calculated Property[6]

Spectroscopic and Structural Information

Identifier	Value
SMILES String	<chem>Cc1ccc(C)c(S)c1</chem> [3] [6]
InChI	1S/C8H10S/c1-6-3-4-7(2)8(9)5-6/h3-5,9H,1-2H3 [3] [6]
InChI Key	NHAUBUMQRJWWAT-UHFFFAOYSA-N [3] [6]

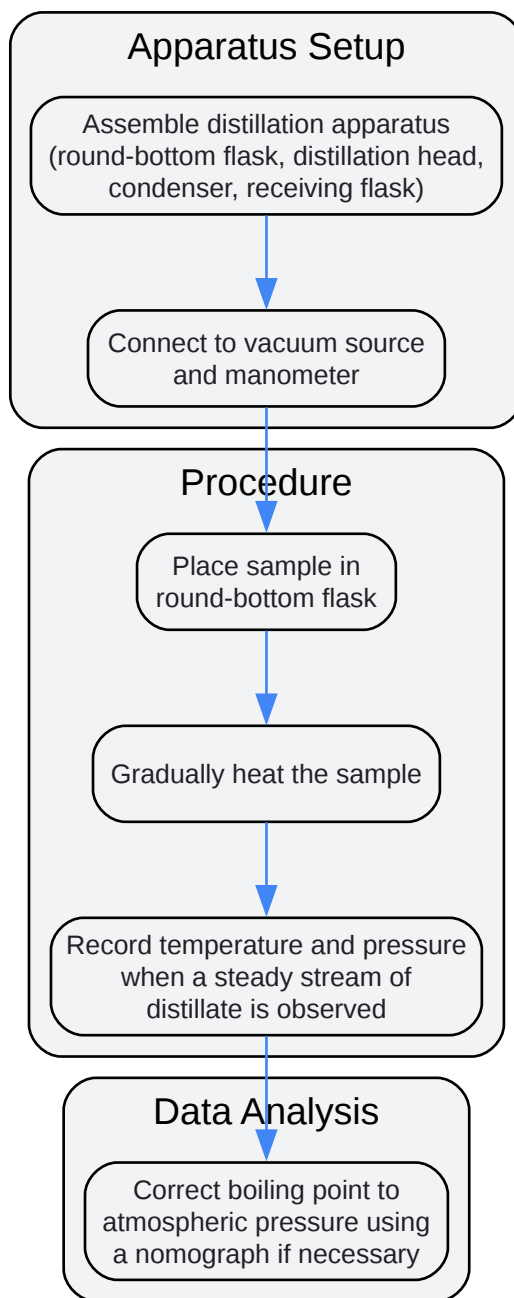
Experimental Protocols

Detailed experimental protocols for the determination of key physical properties are outlined below. These are generalized procedures and may require optimization based on available instrumentation and specific sample characteristics.

Determination of Boiling Point

The boiling point of **2,5-Dimethylbenzenethiol** can be determined using a standard distillation apparatus under reduced pressure.

Boiling Point Determination Workflow



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Boiling Point Determination Workflow

Determination of Density

A pycnometer is typically used for the precise determination of the density of liquid samples like **2,5-Dimethylbenzenethiol**.

- Calibration: The pycnometer is cleaned, dried, and weighed empty. It is then filled with a reference substance of known density (e.g., deionized water) at a specific temperature, and weighed again.
- Measurement: The pycnometer is emptied, dried, and filled with **2,5-Dimethylbenzenethiol** at the same temperature. It is then weighed.
- Calculation: The density of the sample is calculated using the weights and the known density of the reference substance.

Determination of Refractive Index

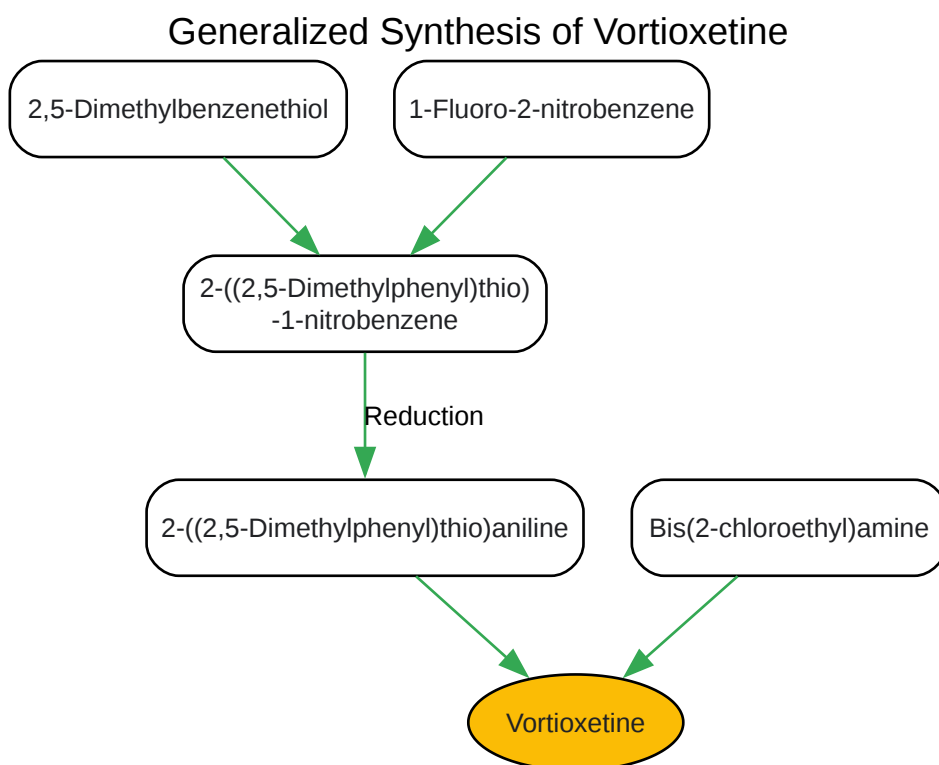
An Abbe refractometer is the standard instrument for measuring the refractive index of liquid samples.

- Calibration: The refractometer is calibrated using a standard liquid with a known refractive index.
- Measurement: A few drops of **2,5-Dimethylbenzenethiol** are placed on the prism of the refractometer.
- Reading: The refractive index is read directly from the instrument's scale after adjusting for a sharp borderline. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

Applications in Synthesis

2,5-Dimethylbenzenethiol is a valuable intermediate in the synthesis of various organic compounds. It has been utilized in the preparation of conductive polymers and other complex molecules.^{[3][4]} For instance, it is a key reactant in the synthesis of certain 1,3-butadiene and 1-buten-3-yne derivatives.^[3]

A notable application is in the synthesis of vortioxetine, a drug used for treating depression and anxiety. The following diagram illustrates a generalized synthetic pathway.



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Generalized Synthesis of Vortioxetine

Safety and Handling

2,5-Dimethylbenzenethiol is classified as a combustible liquid and requires careful handling in a well-ventilated area.^[1] It is irritating to the skin, eyes, and respiratory system.^[3]

Hazard Information

Hazard Class	Statement
GHS Pictograms	GHS07 (Exclamation mark)[3]
Signal Word	Warning[3]
Hazard Statements	H315: Causes skin irritation[3]
H319: Causes serious eye irritation[3]	
H335: May cause respiratory irritation[3]	
Precautionary Statements	P261, P264, P271, P280, P302+P352, P305+P351+P338[3]

Personal Protective Equipment (PPE)

When handling **2,5-Dimethylbenzenethiol**, the following personal protective equipment is recommended:

- Eye Protection: Eyeshields or safety glasses.[3]
- Hand Protection: Chemical-resistant gloves.[3]
- Respiratory Protection: Use in a well-ventilated area. A suitable respirator (e.g., type ABEK (EN14387) respirator filter) may be required for higher concentrations.

Storage and Stability

- Storage: Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[1] It is recommended to store under an inert gas as it is air-sensitive.[7]
- Incompatible Materials: Strong oxidizing agents and strong bases.[1]
- Stability: Stable under normal storage conditions.[1]

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